

Molecular weight of anhydrous iron(III) perchlorate

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Compound of Interest

Compound Name: *Iron(III) perchlorate hydrate*

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An In-depth Technical Guide to the Molecular Weight of Anhydrous Iron(III) Perchlorate

Introduction

Anhydrous iron(III) perchlorate, with the chemical formula $\text{Fe}(\text{ClO}_4)_3$, is an inorganic compound of significant interest in various fields of chemical research and synthesis. As a potent oxidizing agent and a source of the ferric ion, its applications range from catalysis to materials science. For researchers, scientists, and drug development professionals, an accurate determination of its molecular weight is fundamental for stoichiometric calculations, preparation of solutions of specific molarity, and quantitative analysis. This guide provides a detailed methodology for the calculation of the molecular weight of anhydrous iron(III) perchlorate, presents the data in a structured format, and offers a visual representation of the calculation workflow.

Chemical Identity and Molecular Weight

The foundational step in any quantitative chemical work is the precise knowledge of a compound's molecular weight. This value is derived directly from its chemical formula, which dictates the number and type of constituent atoms.

Parameter	Value
Chemical Name	Iron(III) Perchlorate
Synonyms	Ferric Perchlorate
Chemical Formula	$\text{Fe}(\text{ClO}_4)_3$
Molecular Weight (Anhydrous)	354.20 g/mol [1] [2] [3] [4]

Experimental Protocol: Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of all atoms present in its chemical formula. The calculation for anhydrous iron(III) perchlorate is a precise and replicable procedure based on internationally accepted standard atomic weights.

Methodology:

- **Deconstruction of the Chemical Formula:** The formula $\text{Fe}(\text{ClO}_4)_3$ is first broken down to identify its constituent elements and the count of atoms for each.
 - One ion of Iron (Fe^{3+}).
 - Three perchlorate ions (ClO_4^-).
- **Atom Identification and Count:** The total number of atoms of each element is determined.
 - Iron (Fe): 1 atom.
 - Chlorine (Cl): 1 atom per perchlorate ion \times 3 ions = 3 atoms.
 - Oxygen (O): 4 atoms per perchlorate ion \times 3 ions = 12 atoms.
- **Standard Atomic Weight Compilation:** The standard atomic weight for each element is obtained from authoritative sources such as the International Union of Pure and Applied Chemistry (IUPAC).

- The atomic mass of Iron (Fe) is approximately 55.845 g/mol .[\[5\]](#)[\[6\]](#)
- The atomic mass of Chlorine (Cl) is approximately 35.453 g/mol .[\[7\]](#)[\[8\]](#)[\[9\]](#)
- The atomic mass of Oxygen (O) is approximately 15.999 g/mol .[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Calculation of Total Mass Contribution: The mass contribution of each element to the total molecular weight is calculated by multiplying its atomic weight by the number of atoms in the formula.
- Summation: The total mass contributions of all elements are summed to yield the final molecular weight of the compound.

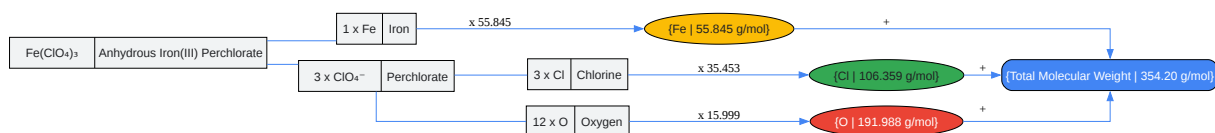
The following table provides a detailed breakdown of this calculation:

Element	Symbol	Standard Atomic Weight (g/mol)	Number of Atoms	Total Mass Contribution (g/mol)
Iron	Fe	55.845 [5] [6]	1	55.845
Chlorine	Cl	35.453 [7] [8] [9]	3	106.359
Oxygen	O	15.999 [10] [11] [12]	12	191.988
Total	16	354.192		

Note: The calculated value of 354.192 g/mol is typically rounded to 354.20 g/mol for practical laboratory use.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Visualization of Calculation Workflow

To further elucidate the process, the logical relationship for determining the molecular weight of $\text{Fe}(\text{ClO}_4)_3$ is presented as a workflow diagram. This visualization breaks down the chemical formula into its atomic components and illustrates the summation process.



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Caption: Workflow for calculating the molecular weight of $\text{Fe}(\text{ClO}_4)_3$.

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References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. labsolu.ca [labsolu.ca]
- 3. 過塩素酸鉄(III) 水和物 - 過塩素酸 鉄(III)塩 水和物 [sigmaaldrich.com]
- 4. Fe(clo4)3 | Sigma-Aldrich [sigmaaldrich.cn]
- 5. byjus.com [byjus.com]
- 6. Iron - Fe [preparatorychemistry.com]
- 7. byjus.com [byjus.com]
- 8. quora.com [quora.com]
- 9. Chlorine | Cl (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. #8 - Oxygen - O [hobart.k12.in.us]
- 11. quora.com [quora.com]
- 12. Oxygen - Wikipedia [en.wikipedia.org]
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